

# Essential Safety and Operational Guide for 2-Amino-3-methylphenol

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## Compound of Interest

Compound Name: 2-Amino-3-methylphenol

Cat. No.: B031084

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This guide provides critical safety, handling, and disposal information for **2-Amino-3-methylphenol** (CAS No. 2835-97-4), a compound utilized in various research and development applications, including as an intermediate in the synthesis of dyes and pharmaceuticals.<sup>[1]</sup> Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Immediate Safety Overview

**2-Amino-3-methylphenol** is a combustible solid that can cause skin, eye, and respiratory irritation.<sup>[2]</sup> Ingestion or inhalation may be harmful. All personnel must be thoroughly trained on the potential hazards and emergency procedures before handling this compound.

Hazard Identification:

- Pictogram: GHS07 (Exclamation mark)<sup>[2]</sup>

- Signal Word: Warning<sup>[2]</sup>

- Hazard Statements:

- H315: Causes skin irritation.<sup>[2]</sup>

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- Target Organs: Respiratory system.[2]

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Amino-3-methylphenol**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[3]
Molecular Weight	123.15 g/mol	[3]
Appearance	White to brown powder or crystalline solid	[4]
Melting Point	149-152 °C	
Boiling Point	Data not available; may decompose.	
Vapor Pressure	Data not available; expected to be low due to high melting point.	
Flash Point	Not applicable for this solid.	[2]
Occupational Exposure Limits (OELs)	No specific OSHA PEL, NIOSH REL, or ACGIH TLV has been established for 2-Amino-3-methylphenol. General guidelines for aminophenols recommend reducing all contact to the lowest possible level.	[5]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2-Amino-3-methylphenol** to prevent exposure.

Protection Type	Recommended Equipment	Notes
Eye and Face Protection	Chemical safety goggles or a face shield.	Must be worn at all times when handling the compound to protect against dust particles and splashes.
Hand Protection	Nitrile gloves.	Inspect gloves for tears or holes before use. Change gloves frequently, especially if contaminated.
Body Protection	A fully buttoned laboratory coat.	Protective clothing should be worn to prevent skin contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher.	Required when handling the powder outside of a certified chemical fume hood or when there is a risk of generating dust.

## Operational and Handling Protocols

### Engineering Controls:

- Handle **2-Amino-3-methylphenol** in a well-ventilated area.
- A certified chemical fume hood should be used for all procedures that may generate dust or aerosols.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

### Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing and Transfer: Conduct weighing and transferring of the solid compound within a chemical fume hood to minimize inhalation of dust. Use a spatula for transfers and avoid creating dust clouds.
- Incompatible Materials: Store and handle **2-Amino-3-methylphenol** away from strong oxidizing agents.<sup>[5]</sup>
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Emergency Procedures

### First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical attention.
- In case of inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Response Protocol: This protocol is for small, contained spills that can be safely managed by trained laboratory personnel. For large or uncontained spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

- Evacuate and Secure: Alert others in the area and restrict access to the spill site.
- Ventilate: If safe to do so, increase ventilation in the area, for example, by using a fume hood.

- **Don PPE:** Wear the appropriate PPE as listed in the table above, including respiratory protection.
- **Contain and Clean:**
  - Gently cover the spilled solid with an inert absorbent material, such as vermiculite or sand, to prevent dust from becoming airborne.
  - Carefully scoop the mixture into a designated, sealable hazardous waste container.
  - Wipe the spill area with a damp cloth or paper towel.
  - Place all contaminated cleaning materials into the hazardous waste container.
- **Decontaminate:** Clean the spill area with soap and water.
- **Dispose:** Seal and label the hazardous waste container and arrange for its disposal through your institution's EHS department.

## Disposal Plan

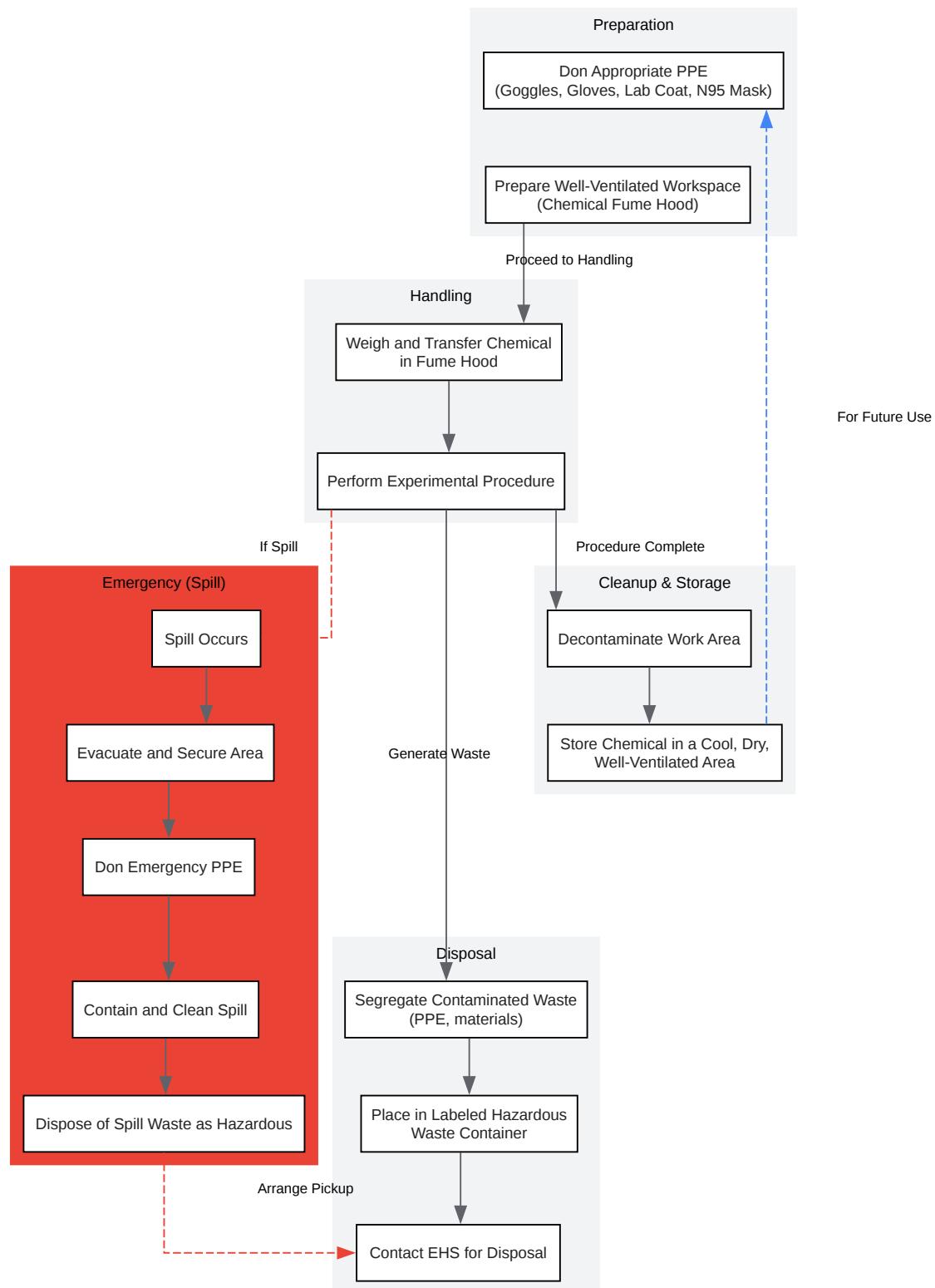
All waste containing **2-Amino-3-methylphenol**, including contaminated PPE, spill cleanup materials, and empty containers, must be treated as hazardous waste.

Step-by-Step Disposal Guidance:

- **Segregation:** Do not mix **2-Amino-3-methylphenol** waste with other waste streams.
- **Containerization:** Collect all waste in a clearly labeled, sealed, and compatible hazardous waste container. The label should include "Hazardous Waste" and the chemical name, "**2-Amino-3-methylphenol**".
- **Storage:** Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.
- **Pickup and Disposal:** Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste in accordance with all local, state, and federal regulations.

# Workflow for Safe Handling of 2-Amino-3-methylphenol

## Safe Handling Workflow for 2-Amino-3-methylphenol



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Caption: Workflow for the safe handling of **2-Amino-3-methylphenol**.

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